

# Ethoxycyclohexane material safety data sheet (MSDS) information

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethoxycyclohexane

Cat. No.: B13971089

[Get Quote](#)

## Ethoxycyclohexane: A Technical Safety and Data Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the material safety data for **Ethoxycyclohexane** (CAS No. 932-92-3). The information is compiled to assist researchers, scientists, and professionals in drug development in understanding the chemical and physical properties, safety hazards, and handling protocols associated with this compound.

### Chemical and Physical Properties

**Ethoxycyclohexane** is a colorless liquid with a mild, sweet odor.<sup>[1]</sup> It is soluble in ethanol and ether but insoluble in water.<sup>[2]</sup> The fundamental structure of **Ethoxycyclohexane** consists of a cyclohexane ring to which an ethoxy group is attached.<sup>[1]</sup>

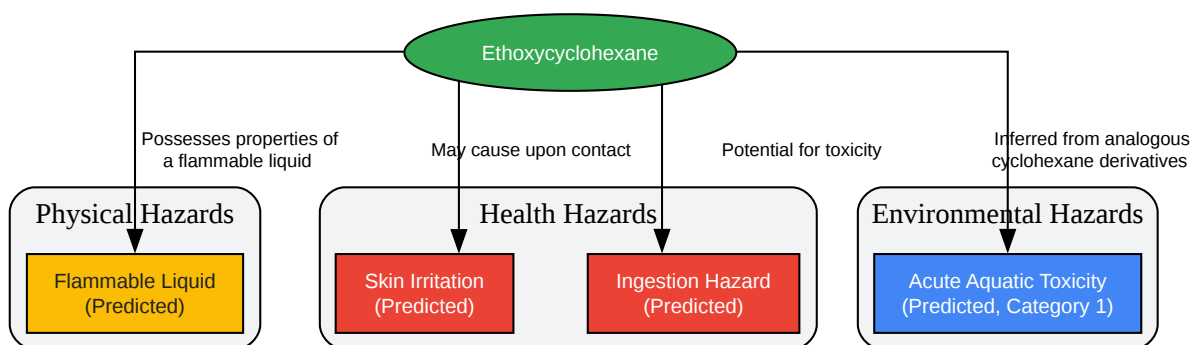
The following table summarizes the key quantitative physical and chemical properties of **ethoxycyclohexane**.

Property	Value	Source
Molecular Formula	C8H16O	[1][2][3][4]
Molar Mass	128.21 g/mol	[2][3]
Boiling Point	149 °C	[2]
135-136 °C (at 20 Torr)	[2]	
Density	0.864 g/cm <sup>3</sup> (Predicted: 0.86±0.1 g/cm <sup>3</sup> )	[2]
Refractive Index	1.435	[2]
XLogP3-AA	2.3	[1][3]
Hydrogen Bond Donor Count	0	[3]
Hydrogen Bond Acceptor Count	1	[3]
Rotatable Bond Count	2	[1][3]
Topological Polar Surface Area	9.2 Å <sup>2</sup>	[1][3]
Heavy Atom Count	9	[1][3]
Complexity	65	[1][3]

## Hazard Identification and GHS Classification

While specific GHS classification for **ethoxycyclohexane** is not consistently reported across all databases, a predicted classification can be inferred from its chemical properties and data on analogous substances. It is anticipated to be a flammable liquid. Exposure may lead to health issues if ingested and can cause skin irritation.[1] Caution is advised, particularly concerning potentially toxic fumes at high temperatures.[1]

Based on data for similar cyclohexane derivatives, which show acute aquatic toxicity (Category 1), **ethoxycyclohexane** may require similar handling precautions under the Globally Harmonized System (GHS).[4]



[Click to download full resolution via product page](#)

Predicted GHS Hazard Classification for **Ethoxycyclohexane**.

## Experimental Protocols

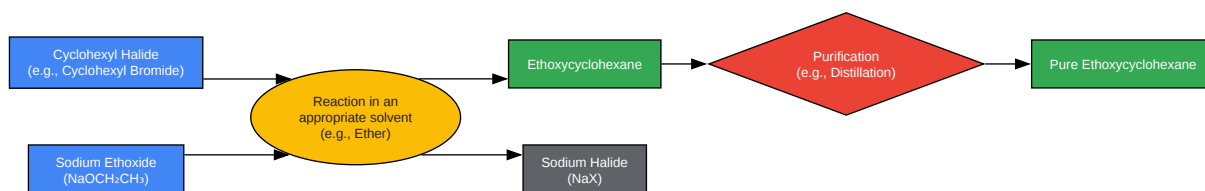
Detailed experimental protocols for the determination of all physical and chemical properties of **ethoxycyclohexane** are not readily available in the public domain. The reported values are a combination of experimentally determined and computationally predicted data. Standard analytical methods, as described in international standards (e.g., OECD Guidelines for the Testing of Chemicals), are typically employed for the experimental determination of these properties.

### Synthesis:

A common method for the synthesis of **ethoxycyclohexane** is the Williamson ether synthesis. This reaction involves a nucleophilic substitution ( $S_N2$ ) mechanism where a cyclohexyl halide reacts with sodium ethoxide.[4]

An alternative, though potentially less efficient method, is the acid-catalyzed addition of ethanol to cyclohexene.[4]

The following diagram illustrates a generalized workflow for the Williamson ether synthesis of **ethoxycyclohexane**.



[Click to download full resolution via product page](#)

Generalized Workflow for Williamson Ether Synthesis of **Ethoxycyclohexane**.

## Handling and Safety Precautions

Due to the potential for skin irritation, appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling **ethoxycyclohexane**.<sup>[1]</sup> Work should be conducted in a well-ventilated area to avoid the inhalation of any potential fumes, especially when heated.<sup>[1]</sup>

## Applications in Research and Development

**Ethoxycyclohexane** is utilized as a solvent in various chemical processes and as a medium in organic synthesis.<sup>[1]</sup> Its properties make it suitable for dissolving a range of substances and facilitating chemical reactions.<sup>[1]</sup>

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [wap.guidechem.com]
- 2. Ethoxycyclohexane [chembk.com]
- 3. Ethoxycyclohexane | C<sub>8</sub>H<sub>16</sub>O | CID 559068 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. Ethoxycyclohexane (932-92-3) for sale [[vulcanchem.com](https://vulcanchem.com)]
- To cite this document: BenchChem. [Ethoxycyclohexane material safety data sheet (MSDS) information]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13971089#ethoxycyclohexane-material-safety-data-sheet-msds-information>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)